

# Diisopropanolamine: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Diisopropanolamine*

Cat. No.: *B056660*

[Get Quote](#)

An In-depth Technical Guide on **Diisopropanolamine** for Researchers, Scientists, and Drug Development Professionals

**Diisopropanolamine** (DIPA) is a secondary alkanolamine with significant applications across various industrial and research sectors.[1] Its bifunctional nature, possessing both secondary amine and hydroxyl groups, allows it to act as a versatile intermediate in chemical synthesis, a buffering agent, and a solubilizer.[2][3][4] This guide provides a comprehensive overview of its physicochemical properties, applications in drug development, and relevant experimental protocols.

## Physicochemical Properties of Diisopropanolamine

**Diisopropanolamine** is a hygroscopic, water-soluble compound that can appear as a white, waxy solid or a colorless to pale yellow liquid, often with a mild ammonia-like odor.[2][3][5][6] Its key quantitative properties are summarized in the table below.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>15</sub> NO <sub>2</sub> [2][6][7][8][9]
Molecular Weight	133.19 g/mol [1][6][10]
CAS Registry Number	110-97-4[5][8][10]
Density	~1.004 g/mL at 25°C[9]
Melting Point	42-45°C (107.6°F)[7][9]
Boiling Point	249-250°C at 745 mmHg[1][9]
Flash Point	127°C (259-261°F)[7]
Water Solubility	Miscible[1][2][7]
pH	11.5 (5% aqueous solution)[1]

## Applications in Research and Drug Development

While DIPA has widespread industrial uses as a corrosion inhibitor, a neutralizing agent in coatings, and for gas treatment in the Sulfinol process, its utility in pharmaceutical research is noteworthy.[2][4][11] It serves as a crucial reagent in the synthesis of various bioactive molecules. A significant application is its use as a precursor in the synthesis of pyrrolo[3,4-c]quinoline-1,3-diones, which have been identified as potent inhibitors of caspase-3.[5] Caspase-3 is a critical enzyme in the apoptotic pathway, making its inhibitors valuable targets for drug development in therapeutic areas such as neurodegenerative diseases and ischemia.

The structural backbone of DIPA provides a scaffold for building more complex molecules, and its basic nature allows it to be used as a catalyst or pH-adjusting agent in sensitive organic reactions.

## Experimental Protocols

Protocol: Synthesis of a Pyrrolo[3,4-c]quinoline-1,3-dione Derivative using **Diisopropanolamine**

This protocol outlines a representative synthetic step where a DIPA-derived intermediate could be used. The workflow for such a synthesis is visualized below.

Objective: To synthesize a substituted N-(2-hydroxypropyl) pyrrolo[3,4-c]quinoline-1,3-dione as a potential caspase-3 inhibitor.

Materials:

- **Diisopropanolamine** (DIPA)
- 4-nitroquinoline-2,3-dicarboxylic acid anhydride
- Glacial acetic acid
- Ethanol
- Sodium dithionite
- Standard laboratory glassware and purification apparatus (e.g., column chromatography setup)

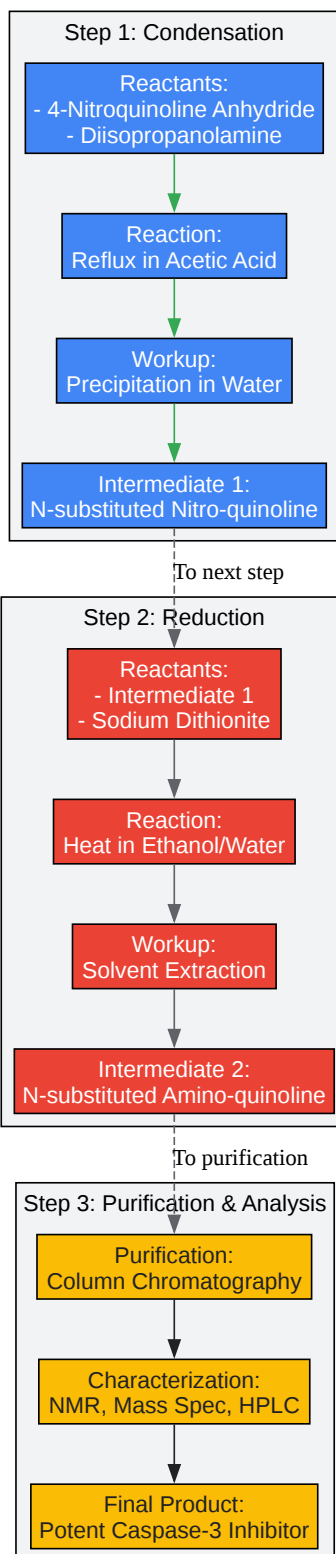
Methodology:

- Step 1: Condensation Reaction
  - In a round-bottom flask, dissolve 1.0 equivalent of 4-nitroquinoline-2,3-dicarboxylic acid anhydride in glacial acetic acid.
  - Add 1.1 equivalents of **Diisopropanolamine** to the solution.
  - Reflux the mixture for 4-6 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
  - Upon completion, cool the reaction mixture to room temperature. Pour the mixture into ice-cold water to precipitate the product.
  - Filter the resulting solid, wash with cold water, and dry under vacuum. This yields the N-bis(2-hydroxypropyl)amino-substituted nitro-quinoline derivative.

- Step 2: Reduction of the Nitro Group
  - Suspend the product from Step 1 in a mixture of ethanol and water.
  - Heat the suspension to 70-80°C.
  - Add 3-4 equivalents of sodium dithionite portion-wise over 30 minutes.
  - Continue heating for an additional 1-2 hours until the starting material is consumed (monitored by TLC).
  - Cool the mixture, and remove the ethanol under reduced pressure.
  - Extract the aqueous residue with ethyl acetate. Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate to yield the crude amino-quinoline derivative.
- Step 3: Purification
  - Purify the crude product using column chromatography on silica gel, eluting with a gradient of hexane and ethyl acetate.
  - Collect the fractions containing the desired product and evaporate the solvent to obtain the purified pyrrolo[3,4-c]quinoline-1,3-dione derivative.
- Step 4: Characterization
  - Confirm the structure and purity of the final compound using techniques such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, Mass Spectrometry, and HPLC.

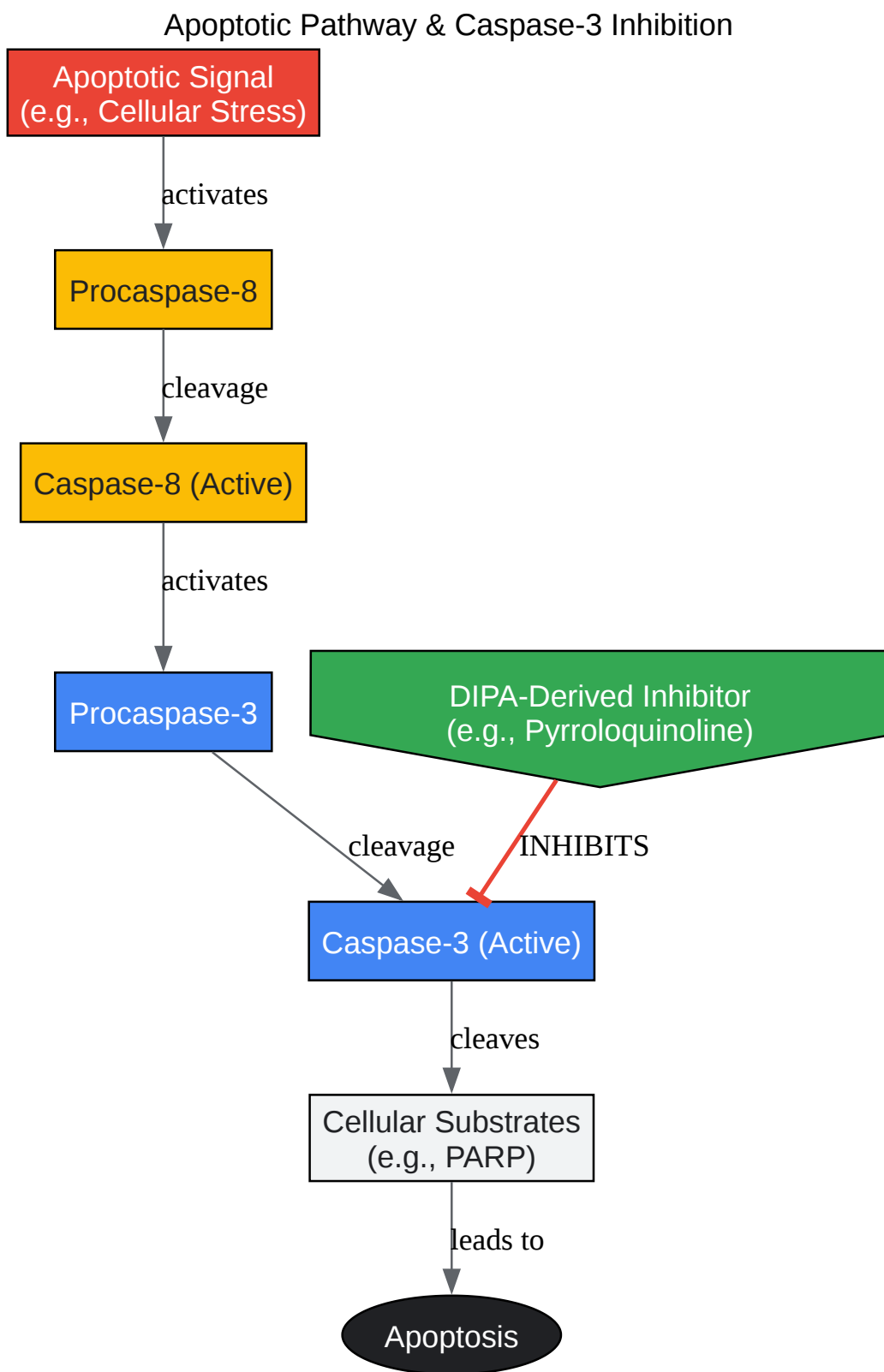
## Visualizations

## Workflow for Synthesis of Caspase-3 Inhibitor Precursor



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for a DIPA-derived caspase-3 inhibitor.



[Click to download full resolution via product page](#)

Caption: Role of DIPA-derived inhibitors in the caspase-3 signaling pathway.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Diisopropanolamine [drugfuture.com]
- 2. chinaamines.com [chinaamines.com]
- 3. Diisopropanolamine | 110-97-4 [chemicalbook.com]
- 4. saiper.com [saiper.com]
- 5. CAS 110-97-4: Diisopropanolamine | CymitQuimica [cymitquimica.com]
- 6. Diisopropanolamine | C6H15NO2 | CID 8086 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. DIISOPROPANOLAMINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. Diisopropanolamine [webbook.nist.gov]
- 9. chembk.com [chembk.com]
- 10. Diisopropanolamine - Wikipedia [en.wikipedia.org]
- 11. products.basf.com [products.basf.com]
- To cite this document: BenchChem. [Diisopropanolamine: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b056660#diisopropanolamine-molecular-formula-and-weight]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)